

Safeguarding Your Research: A Comprehensive Guide to Handling 2,2-Diphenylglycine

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Compound of Interest

Compound Name: 2,2-Diphenylglycine

Cat. No.: B147090

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **2,2-Diphenylglycine**, a compound utilized in amination reactions and as an intermediate in pharmaceutical and organic synthesis.^{[1][2][3]} Adherence to these procedural steps is critical for safe handling and disposal.

Chemical Profile: **2,2-Diphenylglycine** is a white, odorless powder.^{[4][5]} While it is not classified as a hazardous substance, observing good industrial hygiene and safety practices is essential to minimize any potential risks.^[4]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **2,2-Diphenylglycine**.

Body Part	Protection Type	Specifications and Standards
Eyes/Face	Safety glasses with side shields or goggles	Conforming to European Standard EN 166 or equivalent.
Hands	Protective gloves	Chemical-resistant gloves. Inspect before use and observe manufacturer's instructions on permeability and breakthrough time.
Body	Laboratory coat or appropriate protective clothing	To prevent skin exposure.
Respiratory	Not required under normal use conditions	If dust is generated and ventilation is inadequate, a NIOSH-approved respirator may be necessary.

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Ensure a well-ventilated work area, such as a chemical fume hood.
- Confirm that an eyewash station and safety shower are readily accessible.
- Assemble all necessary equipment and materials before handling the compound.
- Inspect all PPE for integrity before use.

2. Donning PPE:

- Put on a laboratory coat.
- Wear safety glasses with side shields or goggles.

- Don chemical-resistant gloves.

3. Handling the Compound:

- Handle **2,2-Diphenylglycine** as a solid powder.[\[4\]](#)[\[5\]](#)
- Avoid contact with skin and eyes.[\[4\]](#)[\[5\]](#)
- Do not breathe in the dust.[\[4\]](#)[\[5\]](#)
- Take precautionary measures against static discharges.[\[5\]](#)
- Keep the container tightly closed when not in use and store in a dry, cool, and well-ventilated place.[\[4\]](#)[\[5\]](#)

4. Decontamination and Doffing PPE:

- Clean the work area thoroughly after handling is complete.
- Remove gloves using a technique that avoids skin contamination.
- Wash hands thoroughly with soap and water after removing gloves.[\[4\]](#)
- Remove lab coat and store it appropriately.

Disposal Plan

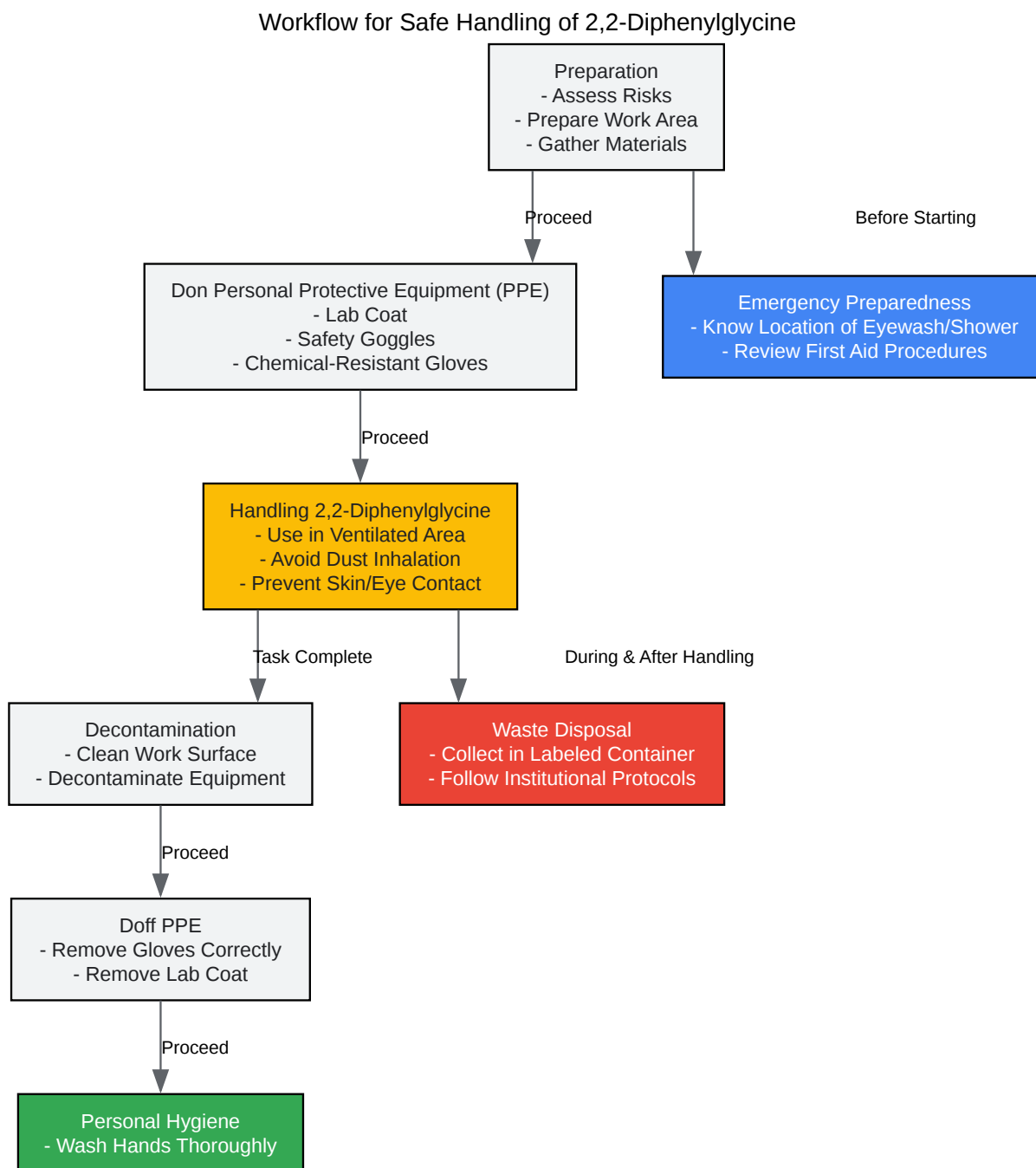
- Waste Collection: Collect **2,2-Diphenylglycine** waste and any contaminated materials (e.g., gloves, weighing paper) in a clearly labeled, sealed container for chemical waste.
- Disposal Method: Dispose of the waste in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains.

Emergency First Aid Procedures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[4\]](#)[\[5\]](#)

- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[\[4\]](#)[\[5\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[\[4\]](#)[\[5\]](#)
- Ingestion: Clean mouth with water and get medical attention.[\[4\]](#)[\[5\]](#)

Workflow for Safe Handling of **2,2-Diphenylglycine**



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Caption: Logical workflow for the safe handling of **2,2-Diphenylglycine**.

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